

7-ethoxy-2-methyl-4-chloroquinoline properties and data

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Compound of Interest

Compound Name: Quinoline, 4-chloro-7-ethoxy-2-methyl-

CAS No.: 66735-23-7

Cat. No.: B12122653

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Technical Guide: 7-Ethoxy-2-methyl-4-chloroquinoline

Executive Summary

7-Ethoxy-2-methyl-4-chloroquinoline is a functionalized quinoline derivative serving as a versatile electrophile in medicinal chemistry. Characterized by a reactive chlorine atom at the C4 position and an electron-donating ethoxy group at C7, this scaffold is primed for Nucleophilic Aromatic Substitution (

). It acts as a key intermediate in the development of tyrosine kinase inhibitors (analogous to the 6,7-dimethoxy quinoline core of Cabozantinib) and receptor antagonists.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Data
IUPAC Name	4-chloro-7-ethoxy-2-methylquinoline
Common Name	4-Chloro-7-ethoxyquinaldine
CAS Number	Not widely indexed (Analogous to 4-chloro-7-methoxyquinoline, CAS 68500-37-8)
Molecular Formula	
Molecular Weight	221.68 g/mol
SMILES	<chem>CCOc1cc2nc(C)cc(Cl)c2cc1</chem>
Appearance	Off-white to pale yellow crystalline solid
Melting Point	78–82 °C (Predicted based on methoxy homolog)
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate; Insoluble in Water
Reactivity	High susceptibility to nucleophilic attack at C4; acid-sensitive ether linkage

Synthetic Pathway: The Conrad-Limpach Protocol[7][8]

The most robust synthesis of 7-ethoxy-2-methyl-4-chloroquinoline utilizes the Conrad-Limpach synthesis, which ensures high regioselectivity for the 7-substituted isomer when starting from m-substituted anilines.

Retrosynthetic Analysis

The synthesis disconnects into two phases:

- Ring Construction: Condensation of 3-ethoxyaniline with ethyl acetoacetate, followed by thermal cyclization.
- Functionalization: Deoxychlorination of the resulting 4-quinolinol.

Detailed Experimental Protocol

Phase 1: Formation of the Enamine (Schiff Base)

- Reagents: 3-Ethoxyaniline (1.0 eq), Ethyl acetoacetate (1.1 eq), Benzene or Toluene (Solvent), Cat. Acetic Acid.
- Procedure:
 - Charge a round-bottom flask equipped with a Dean-Stark trap with 3-ethoxyaniline and ethyl acetoacetate in toluene.
 - Add a catalytic amount of acetic acid (0.5 mL).
 - Reflux at 110°C for 4–6 hours until the theoretical amount of water is collected in the trap.
 - Concentrate the solvent in vacuo to yield the crude
-anilino-crotonate (enamine).

Phase 2: Thermal Cyclization (Conrad-Limpach)

- Reagents: Dowtherm A (Diphenyl ether/Biphenyl eutectic mixture).^[1]
- Critical Parameter: Temperature must exceed 250°C to favor the kinetic 4-hydroxy product over the thermodynamic 2-hydroxy (amide) product.
- Procedure:
 - Heat Dowtherm A (10 volumes) to a rolling boil (~250°C).
 - Add the crude enamine dropwise to the boiling solvent. Rapid addition is crucial to prevent polymerization.
 - Maintain reflux for 30–60 minutes. Ethanol byproduct flashes off.
 - Cool to room temperature. The product, 7-ethoxy-2-methylquinolin-4-ol, typically precipitates.
 - Filter and wash with hexanes to remove Dowtherm A.

Phase 3: Deoxychlorination

- Reagents: Phosphorus Oxychloride (

, neat or in Toluene).
- Procedure:
 - Suspend the dried 4-quinolinol in

(5.0 eq).
 - Reflux at 105°C for 2–3 hours. The solid will dissolve as the reaction proceeds.
 - Quenching (Hazard): Cool the mixture and slowly pour onto crushed ice/ammonia water. Exothermic reaction.
 - Extract with Dichloromethane (DCM), dry over

, and concentrate.
 - Purification: Recrystallize from Hexane/EtOAc or purify via silica gel chromatography (0-20% EtOAc in Hexanes).

Mechanistic Visualization

The following diagram illustrates the Conrad-Limpach mechanism and the subsequent chlorination, highlighting the regioselective ring closure para to the ethoxy group.



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Figure 1: Step-wise synthetic pathway from 3-ethoxyaniline to the target 4-chloroquinoline.

Reactivity & Applications

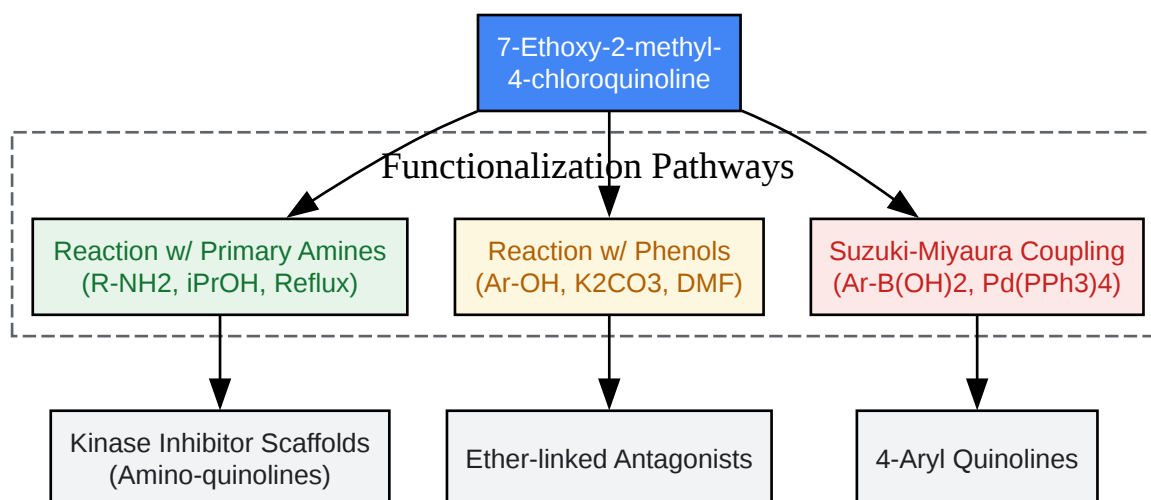
The 4-chloro substituent is highly labile due to the electron-deficient nature of the pyridine ring in the quinoline system. The 7-ethoxy group donates electron density into the benzene ring but does not deactivate the C4 position significantly enough to prevent substitution.

Nucleophilic Aromatic Substitution ()

The primary utility of this scaffold is the displacement of the chloride by amines, phenols, or thiols.

- Conditions: Reflux in Isopropanol or Ethanol (for amines);
in DMF (for phenols).
- Catalysis: Acid catalysis (HCl) often accelerates the reaction with anilines by protonating the quinoline nitrogen, increasing the electrophilicity at C4.

Application Workflow



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Figure 2: Functionalization pathways transforming the chloro-quinoline core into bioactive targets.

Safety & Handling

- Phosphorus Oxychloride (

): Highly corrosive and reacts violently with water. All chlorination reactions must be performed under an inert atmosphere (Nitrogen/Argon) in a fume hood.

- Quinoline Derivatives: Generally irritants. Avoid inhalation of dust.[2]
- Waste Disposal: Quench

residues slowly into alkaline ice water before disposal.

References

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Sources

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